

Diethyl 1,4-cyclohexanedicarboxylate physical properties

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Compound of Interest

Compound Name:	Diethyl 1,4-cyclohexanedicarboxylate
Cat. No.:	B097560

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An In-depth Technical Guide to the Physical Properties of **Diethyl 1,4-cyclohexanedicarboxylate**

Abstract

This technical guide provides a comprehensive overview of the core physical and chemical properties of **Diethyl 1,4-cyclohexanedicarboxylate**. Intended for researchers, chemists, and professionals in drug development and material science, this document synthesizes key data on the compound's structure, physicochemical characteristics, synthesis, and applications. Particular emphasis is placed on the influence of stereoisomerism on its physical properties and subsequent utility.

Chemical Identity and Molecular Structure

Diethyl 1,4-cyclohexanedicarboxylate is a diester of 1,4-cyclohexanedicarboxylic acid. Its identity is defined by the following identifiers:

- IUPAC Name: diethyl cyclohexane-1,4-dicarboxylate[1]
- Molecular Formula: C₁₂H₂₀O₄[1][2]
- Molecular Weight: 228.28 g/mol [1][2][3]
- CAS Numbers:

- Mixture of Isomers: 72903-27-6[1][2]

- trans-isomer: 19145-96-1[3][4]

A critical aspect of this molecule is its stereochemistry. The cyclohexane ring is non-planar, and the two ester groups can be on the same side (cis) or opposite sides (trans) of the ring. This structural difference significantly impacts the molecule's physical properties and applications.

cis-Diethyl 1,4-cyclohexanedicarboxylate

cis_isomer

trans-Diethyl 1,4-cyclohexanedicarboxylate

trans_isomer

1,4-Cyclohexanedicarboxylic Acid
+ Ethanol

Acid Catalyst
(e.g., H₂SO₄)

Fischer Esterification
(Reflux)

Diethyl 1,4-cyclohexanedicarboxylate
+ Water

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